

Damnacanthol: A Technical Guide on its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Damnacanthol*

Cat. No.: *B12098895*

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Damnacanthol is a naturally occurring anthraquinone found in plants of the *Damnacanthus* and *Morinda* genera. This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, biological activities, and relevant experimental protocols, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Damnacanthol is an anthraquinone derivative with a hydroxymethyl and a methoxy group. Its systematic IUPAC name is 3-hydroxy-2-(hydroxymethyl)-1-methoxyanthracene-9,10-dione.



Damnacanthol

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Figure 1: Chemical structure of **Damnacanthol**.

Table 1: Chemical Identifiers for **Damnacanthol**

Identifier	Value
IUPAC Name	3-hydroxy-2-(hydroxymethyl)-1-methoxyanthracene-9,10-dione
Molecular Formula	C ₁₆ H ₁₂ O ₅
Molecular Weight	284.26 g/mol
CAS Number	477-83-8
Canonical SMILES	<chem>COC1=C2C(=CC(=C1CO)O)C(=O)C3=CC=CC=C3C2=O</chem>

Physicochemical and Spectroscopic Properties

Damnacanthol presents as a yellow, crystalline solid. A summary of its key physical and chemical properties is provided in Table 2, with spectroscopic data detailed in Table 3.

Table 2: Physicochemical Properties of **Damnacanthol**

Property	Value	Source
Appearance	Yellow needle crystal	[1]
Melting Point	156-158 °C	[1]
Solubility	Soluble in methanol	[1]

Table 3: Spectroscopic Data for **Damnacanthol**

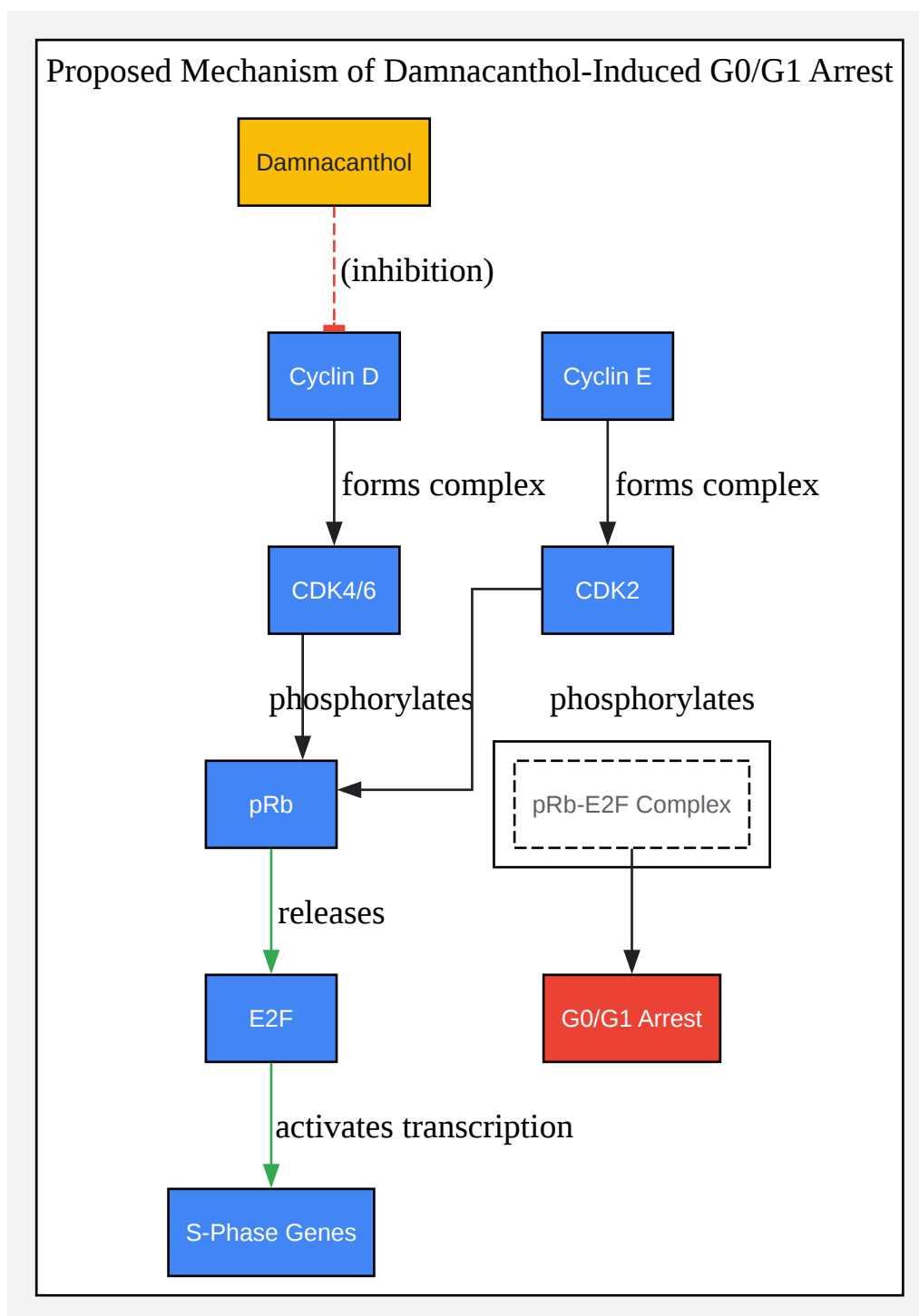
Spectroscopy Type	Data	Source
UV-Vis (in EtOH)	λ_{max} : 427, 282, 215 nm	[1]
Infrared (IR)	ν_{max} (cm ⁻¹): 3066, 2925, 1653, 1565, 1444, 1339, 1258	[1]
Electron Ionization Mass Spectrometry (EI-MS)	m/z: 284 [M+], 269, 251, 237, 181, 152, 139, 76	[1]
¹³ C NMR	A spectrum is available in the PubChem database.	
¹ H NMR	Detailed spectral data is not readily available in the cited literature.	[1]

Biological Activity and Mechanism of Action

Damnacanthol has demonstrated notable biological activity, particularly in the context of cancer research. It has been shown to exert a cytostatic effect on T-lymphoblastic leukemia (CEM-SS) cells. The primary mechanism identified for this activity is the induction of cell cycle arrest at the G0/G1 phase.

Proposed Signaling Pathway for G0/G1 Cell Cycle Arrest

While the precise molecular targets of **damnacanthol** are still under investigation, a plausible mechanism for the observed G0/G1 cell cycle arrest can be proposed based on the known roles of cell cycle regulatory proteins and the activities of structurally similar anthraquinones. The transition from the G1 to the S phase is a critical checkpoint controlled by cyclin-dependent kinases (CDKs), particularly CDK4/6 and CDK2, and their regulatory partners, the cyclins (e.g., Cyclin D and Cyclin E). The activity of these complexes is negatively regulated by CDK inhibitors (CKIs) such as p21 and p27. It is hypothesized that **damnacanthol** may upregulate the expression of CKIs or downregulate the expression of G1 cyclins, leading to the inhibition of CDK activity. This prevents the phosphorylation of the retinoblastoma protein (pRb), which in its hypophosphorylated state, remains bound to the E2F transcription factor, thereby blocking the transcription of genes required for S-phase entry.



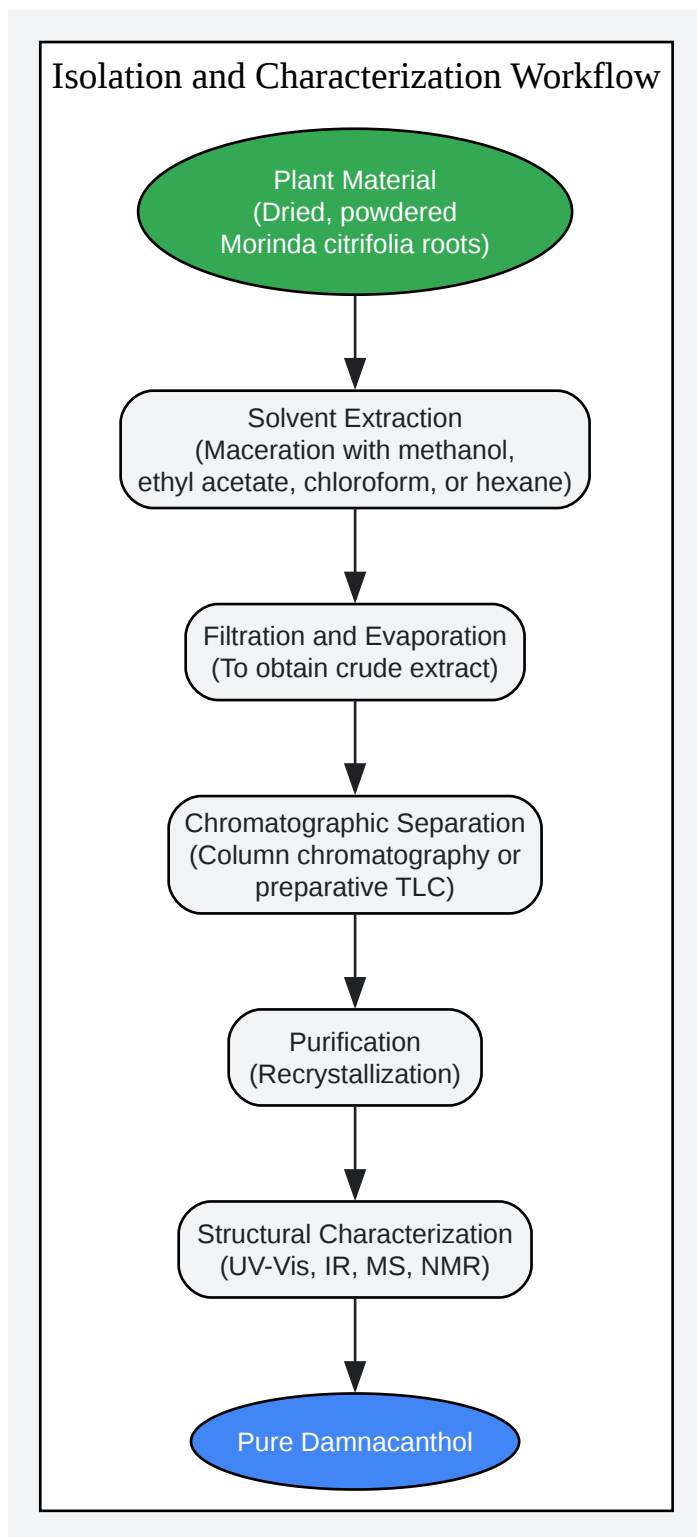
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Figure 2: Proposed signaling pathway for **damnacanthal**-induced G0/G1 cell cycle arrest.

Experimental Protocols

Isolation and Characterization of **Damnacanthol** from **Morinda citrifolia** Roots

The following is a generalized protocol for the isolation and characterization of **damnacanthol**, synthesized from various literature sources.



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References

- 1. [gavinpublishers.com](https://www.gavinpublishers.com) [gavinpublishers.com]
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